

Spectroscopic and Structural Elucidation of Vernodalinol: A Technical Guide

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Compound of Interest

Compound Name: 4'-Hydroxypiptocarphin A

CAS No.: 76248-63-0

Cat. No.: B15590651

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Disclaimer: The spectroscopic data for **4'-Hydroxypiptocarphin A** is not readily available in the public domain. Therefore, this technical guide presents a comprehensive analysis of a closely related and well-characterized bioactive sesquiterpene lactone, Vernodalinol, isolated from *Vernonia amygdalina*. This guide is intended to serve as a representative example of the spectroscopic characterization of this class of compounds for researchers, scientists, and drug development professionals.

Introduction

Vernodalinol is a sesquiterpene lactone isolated from *Vernonia amygdalina*, a plant widely used in traditional medicine. Like other members of this class, vernodalinol exhibits a range of biological activities and its structural elucidation is crucial for understanding its therapeutic potential. This document provides a detailed overview of the spectroscopic data (NMR, MS, and IR) and the experimental protocols used for the characterization of vernodalinol.

Spectroscopic Data

The structural characterization of vernodalinol was achieved through a combination of spectroscopic techniques. The data presented herein is compiled from comprehensive

analyses reported in the scientific literature.

Mass Spectrometry (MS)

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) was used to determine the molecular formula of vernodalinol.

Parameter	Value
Ionization Mode	Positive
Measured m/z	379.1383 [M+H] ⁺
Molecular Formula	C ₁₉ H ₂₂ O ₈
Calculated Mass	379.1387

Infrared (IR) Spectroscopy

The IR spectrum of vernodalinol reveals the presence of key functional groups. The spectrum was recorded using the KBr pellet method.

Wavenumber (cm ⁻¹)	Functional Group
3600-2600	Carboxyl (-COOH)
3443	Hydroxyl (-OH)
1707	Carbonyl (C=O)
1626	Alkene (C=C)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra of vernodalinol were recorded in methanol-d₄ (CD₃OD) on a 500 MHz spectrometer. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

Table 1: ¹H and ¹³C NMR Data for Vernodalinol (500 MHz, CD₃OD)

Position	δH (ppm), mult., J (Hz)	δC (ppm)
1	5.76, dd, J = 17.5, 11.0	139.7
2a	5.21, d, J = 11.0	112.9
2b	5.25, d, J = 17.5	
3	-	163.7
4	-	131.4
5	3.14, m	39.5
6	4.39, t, J = 9.0	67.0
7	4.19, t, J = 9.0	44.4
8	5.38, d, J = 9.0	68.0
9a	2.14, dd, J = 14.5, 9.0	42.1
9b	2.22, dd, J = 14.5, 9.0	
10	-	38.1
11	-	136.2
12	-	166.5
13a	5.79, s	127.0
13b	6.34, s	
14a	4.60, d, J = 13.0	69.0
14b	4.90, d, J = 13.0	
15a	5.77, s	131.2
15b	6.54, s	
16	-	163.3
17	-	138.6
18a	4.13, d, J = 12.5	58.5

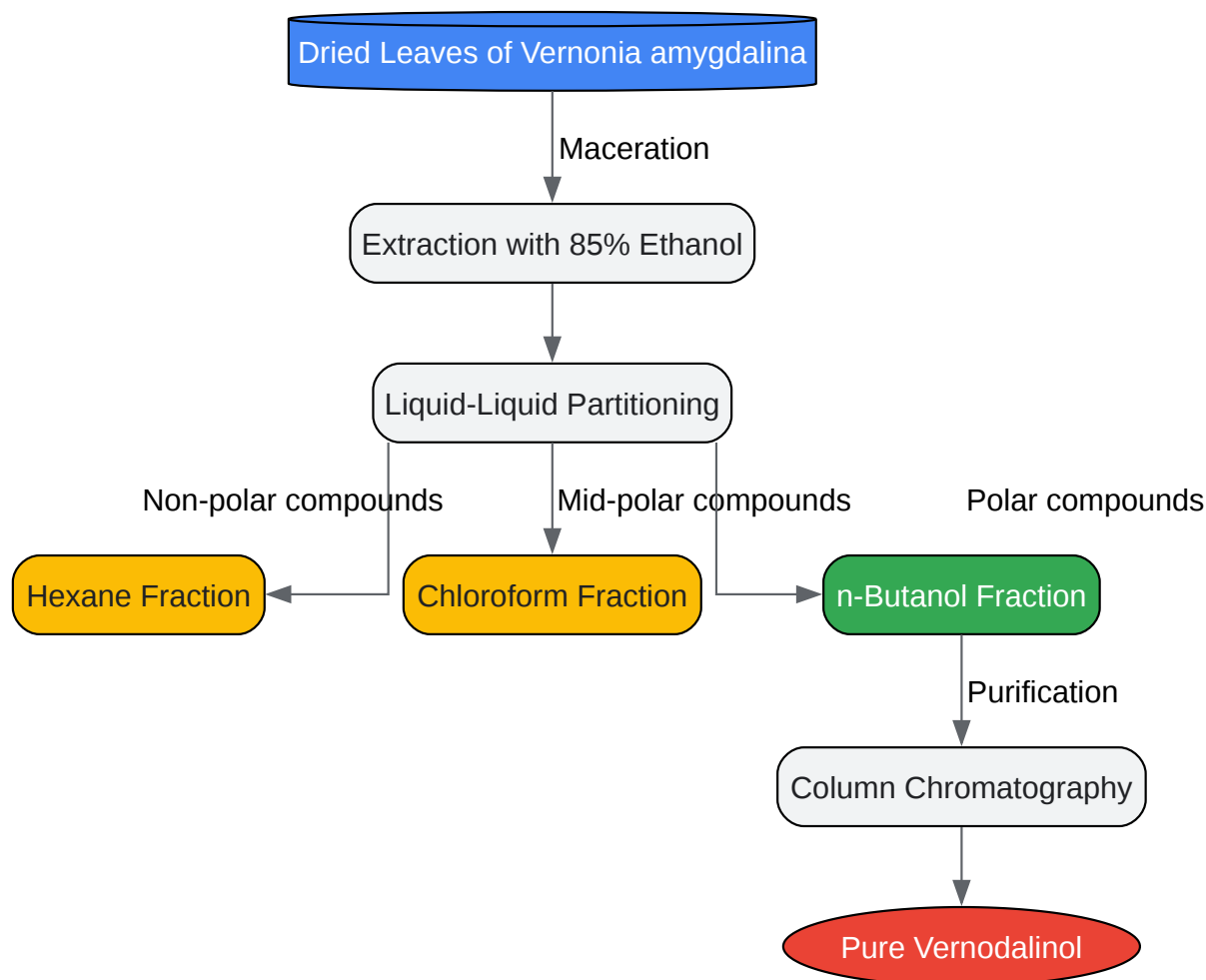
18b	4.13, d, J = 12.5	
19a	5.85, s	122.3
19b	6.19, s	

Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of vernodalinol.

Isolation of Vernodalinol

The isolation of vernodalinol from the dried leaves of *Vernonia amygdalina* involves a multi-step extraction and chromatographic purification process.

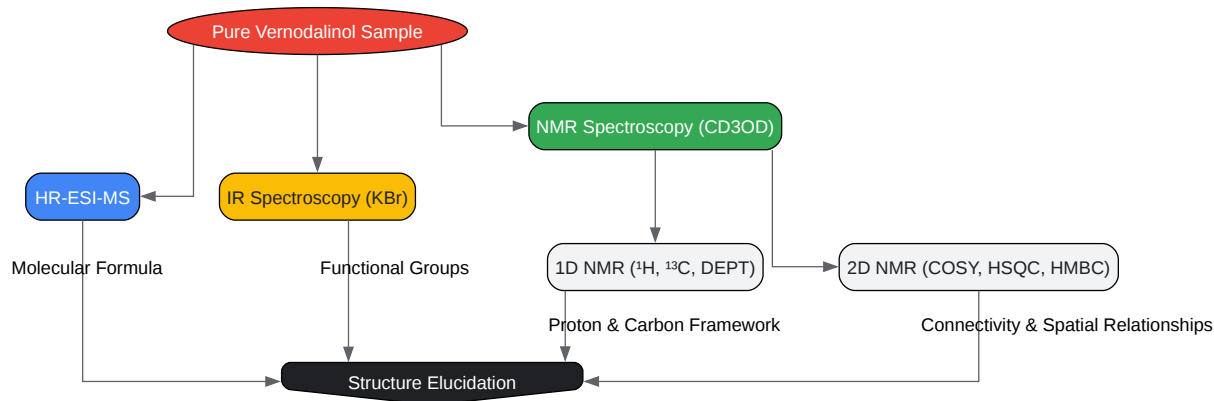


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Figure 1. General workflow for the isolation of vernodalinol.

Spectroscopic Analysis

The purified vernodalinol was subjected to various spectroscopic analyses to determine its structure.

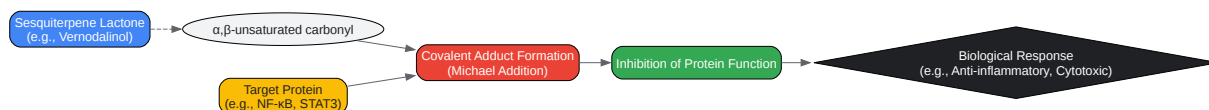


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Figure 2. Workflow for the spectroscopic analysis of vernodalinol.

Signaling Pathways and Logical Relationships

While the direct signaling pathways of vernodalinol are a subject of ongoing research, sesquiterpene lactones, in general, are known to exert their biological effects through various mechanisms, often involving the modulation of inflammatory and cell survival pathways. A common mechanism involves the alkylation of nucleophilic residues in key signaling proteins due to the presence of reactive Michael acceptors, such as an α,β -unsaturated carbonyl group.



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